

Unraveling "Tattoo C": A Fungicide, Not a Pharmaceutical for Mouse Models

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Compound of Interest

Compound Name: *Tattoo C*

Cat. No.: *B1230777*

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Initial research reveals that "**Tattoo C**" is a commercial fungicide, a substance used to kill or inhibit fungi or fungal spores, and is not a compound administered in mouse models for drug development or related scientific research. The product, a suspension concentrate, is primarily used in agriculture to control diseases like late blight in potatoes and tomatoes and downy mildew in cucurbits.[1][2][3] Therefore, the creation of detailed application notes and protocols for its use in mouse models is not applicable.

This document serves to clarify the nature of "**Tattoo C**" based on available public information and to provide a general overview of its composition and toxicological profile.

Composition and Mechanism of Action

"**Tattoo C**" is a combination fungicide that leverages the properties of two active ingredients:

- Propamocarb hydrochloride: This component acts as a systemic fungicide, meaning it can be absorbed and translocated within the plant to a limited extent, offering protection from within.
[1]
- Chlorothalonil: This is a contact fungicide, which acts on the surface of the plant to prevent fungal spores from germinating and penetrating the plant tissue.[1]

The dual-action of systemic and contact activity provides a broader spectrum of protection against fungal pathogens.[1] Resistance management is a key consideration in its application, with recommendations to alternate with fungicides from different mode-of-action groups.[1][2]

Toxicological Profile

Safety data sheets and regulatory assessments provide insights into the toxicological profile of "**Tattoo C**" and its active ingredients. It is important to note that these studies are conducted for regulatory purposes to assess risks to human health and the environment from agricultural use, not for therapeutic applications.

Acute Toxicity: Studies on the formulated product have been conducted to determine its immediate effects.^[4] The following table summarizes acute toxicity data in rats for the formulated "**Tattoo C**" product.

Toxicity Endpoint	Species	Result
Oral LD50	Rat	> 2,000 mg/kg
Dermal LD50	Rat	> 4,000 mg/kg
Inhalation LC50 (4h, liquid aerosol)	Male Rat	1.8 mg/L
Inhalation LC50 (4h, liquid aerosol)	Female Rat	3.0 mg/L
Inhalation LC50 (4h, liquid aerosol)	Male/Female Combined Rat	2.3 mg/L

Data sourced from the Safety Data Sheet for TATTOO® C SUSPENSION CONCENTRATE FUNGICIDE.^[4]

Other Toxicological Findings:

- Eye and Skin Irritation: "**Tattoo C**" is corrosive and can cause eye damage.^{[1][4]} It is not considered a skin irritant in rabbits.^[4]
- Sensitization: The product is considered sensitizing in guinea pig studies.^[4]
- Carcinogenicity: Propamocarb hydrochloride was not found to be carcinogenic in lifetime feeding studies in rats and mice.^[4] However, chlorothalonil has been shown to cause an

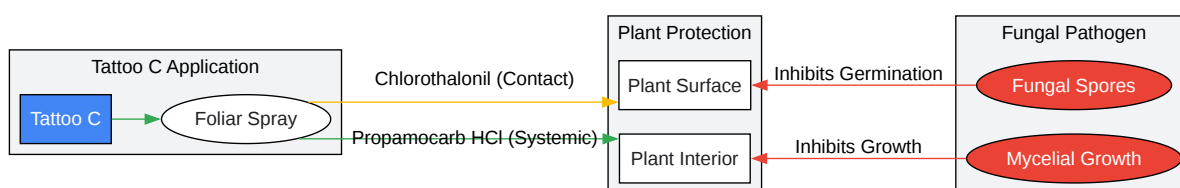
increased incidence of tumors in the kidney and forestomach of experimental animals at high dose levels.[4]

- Reproductive and Developmental Toxicity: Studies on the active ingredients did not show reproductive toxicity at doses that were not toxic to the parent animals.[4][5] Developmental toxicity with propamocarb hydrochloride was observed only at dose levels that were also toxic to the dams.[4]

Experimental Protocols and Signaling Pathways: A Note on Inapplicability

Due to the fact that "**Tattoo C**" is a pesticide and not a therapeutic agent, there are no established experimental protocols for its administration in mouse models for research purposes within the drug development context. Consequently, data on its effects on specific signaling pathways in mammalian systems, as would be studied for a drug candidate, are not available.

The following diagram illustrates the intended application and mechanism of "**Tattoo C**" in an agricultural setting, which is fundamentally different from a signaling pathway within a mouse model.



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Caption: Intended agricultural application of **Tattoo C**.

In conclusion, while the user's query about "**Tattoo C**" administration in mouse models is noted, the available scientific and regulatory information clearly indicates that this substance is a

fungicide for agricultural use. The provided information on its composition and toxicology is for understanding its properties in its intended context and should not be interpreted as a basis for its use in animal research models for therapeutic purposes.

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References

- 1. pr-rp.hc-sc.gc.ca [pr-rp.hc-sc.gc.ca]
- 2. agrobseapp.com [agrobseapp.com]
- 3. bibliotekanauki.pl [bibliotekanauki.pl]
- 4. bartlett.ca [bartlett.ca]
- 5. Information archivée dans le Web | Information Archived on the Web [publications.gc.ca]
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